

Synonyms and alternative names for Sodium 3-Bromopropanesulfonate.

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Sodium 3-Bromopropanesulfonate

Cat. No.: B1292497

[Get Quote](#)

Sodium 3-Bromopropanesulfonate: A Technical Guide for Researchers

This technical guide provides an in-depth overview of **Sodium 3-Bromopropanesulfonate**, a versatile reagent with applications in organic synthesis and the pharmaceutical sciences. The document details its chemical identity, properties, and provides a representative synthetic protocol.

Chemical Identity: Synonyms and Alternative Names

Sodium 3-Bromopropanesulfonate is known by a variety of names in the chemical literature and commercial catalogs. Accurate identification is crucial for sourcing and regulatory compliance. The compound is systematically named as the sodium salt of 3-bromo-1-propanesulfonic acid.

Common synonyms and alternative names include:

- 3-Bromopropanesulfonic acid sodium salt
- Sodium 3-bromo-1-propanesulfonate
- 3-Bromo-1-propanesulfonic acid, sodium salt
- Sodium 3-bromopropanesulphonate

- NSC 145419

The Chemical Abstracts Service (CAS) Registry Number for this compound is 55788-44-8.

Physicochemical Properties

A comprehensive understanding of the physicochemical properties of **Sodium 3-Bromopropanesulfonate** is essential for its proper handling, storage, and application in experimental work. The following table summarizes key quantitative data for this compound.

Property	Value	Reference
Molecular Formula	C ₃ H ₆ BrNaO ₃ S	[1]
Molecular Weight	225.04 g/mol	[1]
Appearance	White to light yellow powder or crystals	
Melting Point	257-262 °C (decomposes)	
Solubility	Soluble in water	
Purity	Typically ≥97% or ≥98%	[2]
Storage Temperature	Room temperature, recommended to be stored in a cool, dark place (<15°C)	

Applications in Research and Drug Development

Sodium 3-Bromopropanesulfonate serves as a valuable building block in organic synthesis due to its bifunctional nature, possessing both a reactive bromine atom and a hydrophilic sulfonate group. This unique structure allows for its use in the synthesis of a variety of more complex molecules.

In the realm of drug development, one of the key applications of sulfonate salts, in general, is to enhance the solubility of pharmaceutical compounds.[3] By introducing a sulfonate moiety, the aqueous solubility of a drug candidate can be significantly improved, which can lead to better bioavailability. While specific examples involving **Sodium 3-Bromopropanesulfonate** in

marketed drugs are not readily available in the public domain, its role as a versatile synthetic intermediate suggests its potential utility in the synthesis of novel pharmaceutical agents.

Currently, there is no direct evidence in the reviewed literature linking **Sodium 3-Bromopropanesulfonate** to the modulation of specific signaling pathways. Its primary role appears to be as a synthetic tool rather than a biologically active modulator.

Experimental Protocols

Detailed experimental protocols for the specific use of **Sodium 3-Bromopropanesulfonate** are often proprietary or published within specific patent literature. However, a representative procedure for the synthesis of a closely related and structurally similar compound, Sodium 2-bromoethanesulfonate, can provide valuable insight into the general synthetic methodology. This procedure is adapted from a well-established source.^[4]

Synthesis of a Representative Alkyl Bromide Sulfonate

This protocol describes the synthesis of Sodium 2-bromoethanesulfonate, which follows a similar synthetic logic to that of **Sodium 3-Bromopropanesulfonate**.

Materials:

- Ethylene dibromide
- Anhydrous sodium sulfite
- 95% Ethanol
- Water

Procedure:

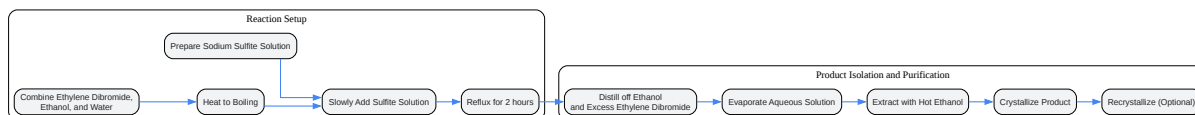
- In a 5-liter round-bottomed flask equipped with a mechanical stirrer, reflux condenser, and a separatory funnel, combine 615 g (3.3 moles) of ethylene dibromide, 1250 mL of 95% ethanol, and 450 mL of water.^[4]
- Initiate stirring and heat the mixture to boiling.^[4]

- Prepare a solution of 125 g (1 mole) of anhydrous sodium sulfite in 450 mL of water. Add this solution to the boiling reaction mixture through the separatory funnel over a period of approximately two hours.[\[4\]](#)
- After the addition is complete, continue to boil the mixture under reflux for an additional two hours.[\[4\]](#)
- Reconfigure the condenser for distillation and remove the ethanol and unreacted ethylene dibromide by distillation.[\[4\]](#)
- Transfer the remaining aqueous solution to a large evaporating dish and evaporate to dryness on a water bath.[\[4\]](#)
- Extract the resulting solid residue with 2 liters of boiling 95% ethanol to separate the sodium 2-bromoethanesulfonate from inorganic salts like sodium bromide and unreacted sodium sulfite.[\[4\]](#)
- Allow the hot ethanol extract to cool, which will cause the product to crystallize.[\[4\]](#) The mother liquor can be used for a second extraction of the residue to improve the yield.[\[4\]](#)
- The crude product can be further purified by recrystallization from 95% ethanol and dried in an oven at 110 °C.[\[4\]](#)

Note: A large excess of the dibromoalkane is used to minimize the formation of the disulfonated byproduct.[\[4\]](#) The concentration of the alcohol in the reaction mixture is a critical parameter for achieving good yields.[\[4\]](#)

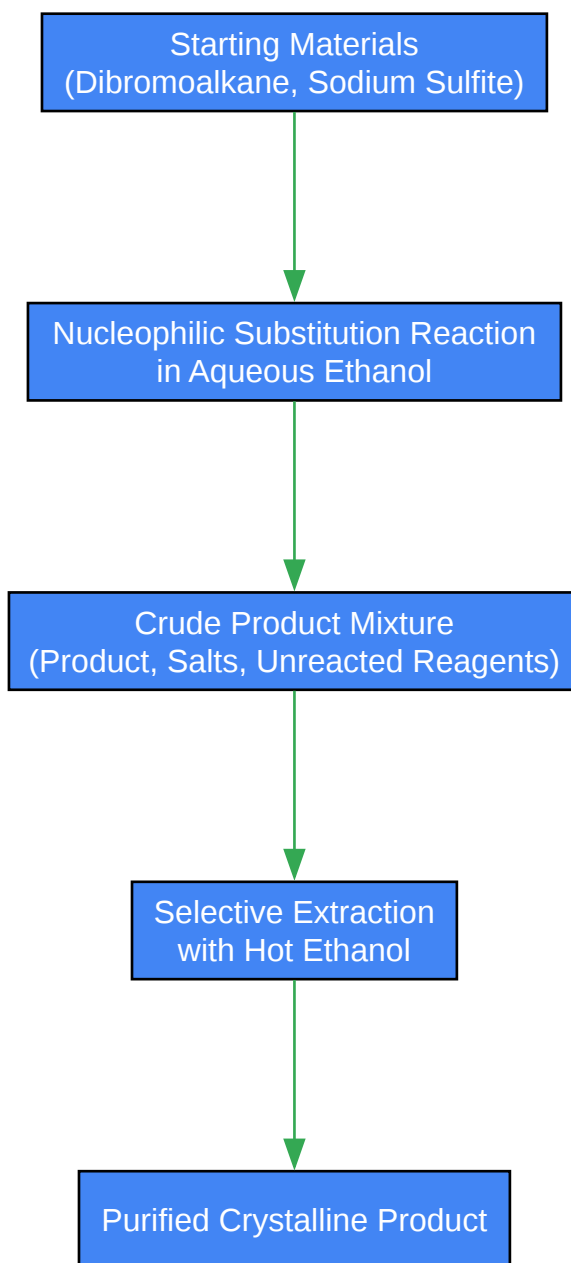
Workflow and Process Visualization

The following diagrams illustrate the logical flow of the synthesis described in the experimental protocol.



[Click to download full resolution via product page](#)

Caption: A workflow diagram illustrating the key steps in the synthesis of a representative alkyl bromide sulfonate.



[Click to download full resolution via product page](#)

Caption: A diagram showing the logical progression from starting materials to the purified final product.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. SODIUM3-BROMOPROPANESULPHONATE [chembk.com]
- 2. 3-Bromopropanesulfonic acid = 97 55788-44-8 [sigmaaldrich.com]
- 3. The utility of sulfonate salts in drug development - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Organic Syntheses Procedure [orgsyn.org]
- To cite this document: BenchChem. [Synonyms and alternative names for Sodium 3-Bromopropanesulfonate.]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1292497#synonyms-and-alternative-names-for-sodium-3-bromopropanesulfonate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com